

Comparative Baseline Sensitivity of Isopyrazam

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Isopyrazam

CAS No.: 881685-58-1

Cat. No.: S659206

Get Quote

The table below summarizes the baseline sensitivity of two different fungal pathogens to **isopyrazam**, as established in scientific studies.

Pathogen	Number of Isolates	Assay Type	Average EC ₅₀ (µg/mL)	EC ₅₀ Range (µg/mL)	Key Findings	Citation
Rhizoctonia solani	113	Mycelial growth inhibition	0.0101 ± 0.0064	0.0018 - 0.0336	The baseline was used to assess resistance risk; resistant mutants showed reduced fitness.	[1]
Botrytis cinerea	159	Mycelial growth inhibition	0.68 ± 0.36	Not specified	Spore germination was more sensitive, inhibited by ~1 µg/mL. No positive cross-resistance with other botryticides.	[2]

Detailed Experimental Protocols

To ensure the reproducibility of baseline sensitivity studies, here are the core methodologies from the research.

For *Rhizoctonia solani* [1]

- **Pathogen Isolation:** 113 individual *R. solani* isolates were collected for testing.
- **Sensitivity Assay:** The sensitivity of each isolate to **isopyrazam** was evaluated by measuring the effective concentration that inhibits mycelial growth by 50% (**EC₅₀**). This typically involves growing fungal mycelia on agar plates containing a series of graduated concentrations of **isopyrazam**.
- **Data Analysis:** The **EC₅₀** values for all 113 isolates were calculated. The average and range of these values establish the baseline sensitivity before the fungicide is widely used.
- **Resistance Risk Assessment:**
 - **Mutant Generation:** Resistant mutants were generated in the laboratory via ultraviolet mutagenesis.
 - **Fitness Measurement:** The growth rate and pathogenicity (ability to cause disease) of these resistant mutants were compared to the sensitive isolates.
 - **Cross-Resistance Testing:** The mutants' sensitivity to other fungicides, like thifluzamide (another SDHI) and non-SDHI fungicides, was checked.
 - **Molecular Analysis:** The genes encoding the target enzyme (Succinate Dehydrogenase - SDH) in resistant mutants were sequenced to identify resistance-conferring mutations.

For *Botrytis cinerea* [2]

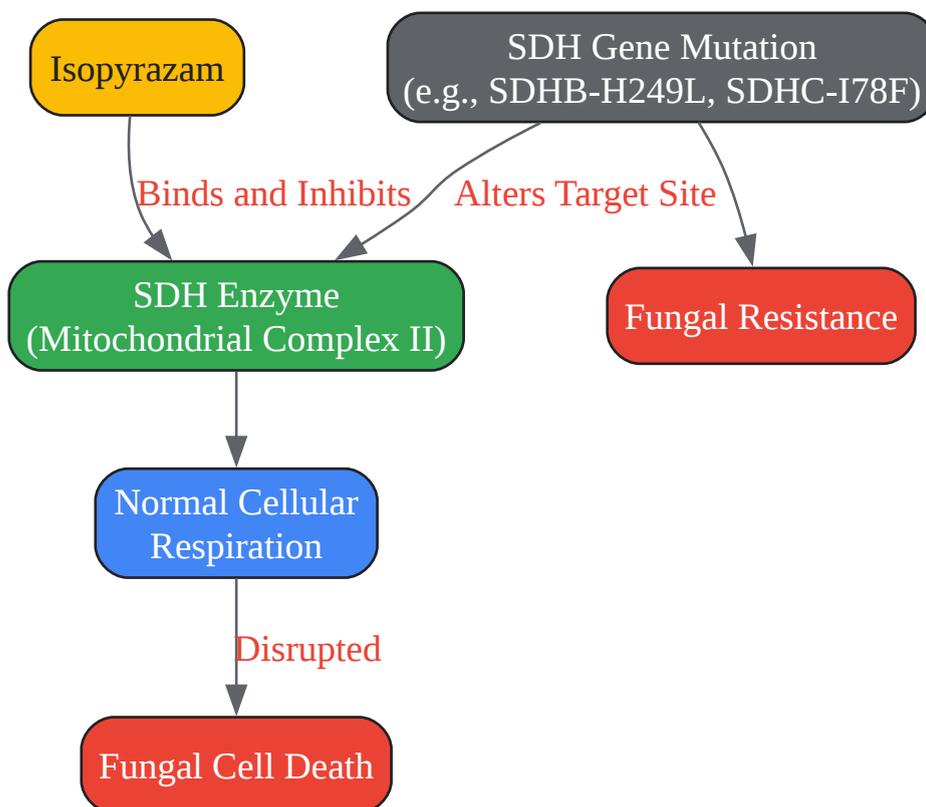
- **Pathogen Isolation:** 159 *B. cinerea* isolates from various geographical regions in Shandong Province, China, were used.
- **Dual Assay Types:** Sensitivity was tested for two different processes:
 - **Spore Germination Inhibition:** EC₅₀ values were determined on a specialized yeast-peptone-acetate medium.
 - **Mycelial Growth Inhibition:** EC₅₀ values were determined via standard mycelial growth assays on agar.
- **Cross-Resistance Test:** The sensitivity of the isolates to **isopyrazam** was compared with their sensitivity to other classes of fungicides (diethofencarb, iprodione, pyrimethanil, SYP-Z048) to check for multiple resistance.

Molecular Mechanism and Resistance Risk

Understanding how a fungicide works and how resistance develops is crucial for its sustainable use.

- **Mode of Action: Isopyrazam** is a **Succinate Dehydrogenase Inhibitor (SDHI)**. It binds to the SDH enzyme (Complex II) in the mitochondrial respiratory chain, disrupting cellular energy production in the fungus [1] [2].
- **Resistance Risk:** The resistance risk of *R. solani* to **isopyrazam** is assessed as **low to moderate** [1]. This assessment is based on:
 - The need for specific point mutations in the SDH genes to confer resistance.
 - The observation that resistant mutants often have **reduced fitness**, meaning they grow more slowly and are less pathogenic.
- **Known Resistance Mutations:** The study identified specific mutations in the SDH protein that lead to resistance:
 - **SDHB-H249L:** Associated with a moderate level of resistance.
 - **SDHC-I78F:** A novel mutation site associated with moderate to high levels of resistance [1].
 - **Molecular Docking Analysis** indicates that these mutations reduce the binding affinity between **isopyrazam** and its target SDH protein [1].

The following diagram illustrates the fungicide's mechanism of action and the primary resistance pathway.



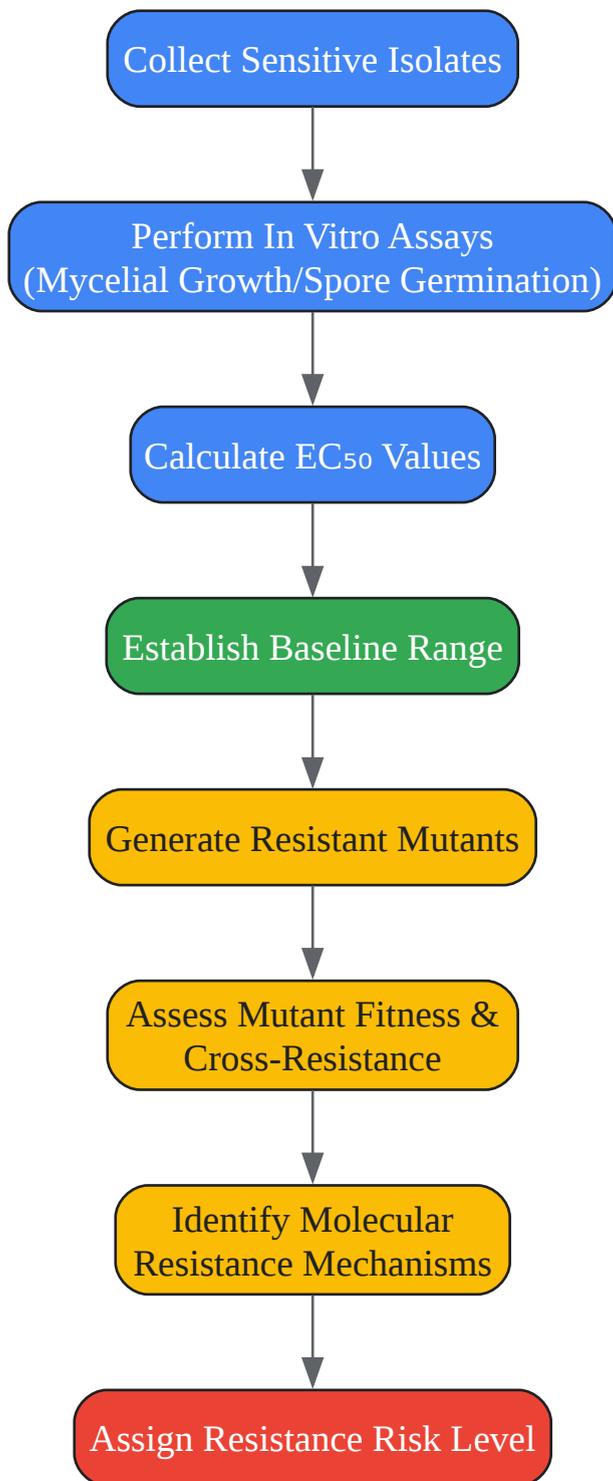
[Click to download full resolution via product page](#)

Research Application Guide

The established baseline sensitivity data is foundational for several critical research and development activities:

- **Resistance Monitoring:** The baseline EC₅₀ range serves as a reference to detect any gradual decrease in sensitivity in field populations of the pathogen over time, enabling proactive resistance management [1].
- **Efficacy Evaluation:** The data helps determine the effective field application rates. For example, field trials showed that **isopyrazam** at 150-200 g ha⁻¹ provided high efficacy (76.7-90.7%) against gray mold on strawberries, validating the laboratory findings [2].
- **Product Stewardship:** A low to moderate resistance risk assessment supports the potential for sustainable long-term use of **isopyrazam** in disease control programs, such as for rice sheath blight [1].

The experimental workflow for establishing baseline sensitivity and assessing resistance risk is summarized in the diagram below.



[Click to download full resolution via product page](#)

Conclusion

In summary, the establishment of baseline sensitivity for **isopyrazam** provides a critical dataset for its development and deployment. The experimental protocols are well-standardized, focusing on **EC50 values for mycelial growth inhibition**. The primary resistance mechanism involves target-site mutations in the SDH complex, which often carry a fitness cost, leading to a **low-to-moderate resistance risk** that supports the fungicide's potential for sustainable use.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Molecular mechanism and risk assessment of Rhizoctonia solani... [pubmed.ncbi.nlm.nih.gov]
2. Baseline Sensitivity of Botrytis cinerea to the Succinate ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Comparative Baseline Sensitivity of Isopyrazam]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b659206#isopyrazam-baseline-sensitivity-establishment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com